A Foreword for the Modern Drug Developer

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Compound of Interest

Compound Name:	*1-Benzoyl-2-thiobiuret*
CAS No.:	*34277-78-6*
Cat. No.:	*B1271876*

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In the landscape of contemporary drug discovery, the pursuit of novel molecular scaffolds that offer both synthetic accessibility and a wide spectrum of biological activities is paramount. The **1-benzoyl-2-thiobiuret** core has emerged as one such privileged structure. Its inherent chemical features—a combination of a rigid benzoyl group capable of π-stacking interactions and a flexible thiobiuret moiety rich in hydrogen bond donors and acceptors—make it an adept pharmacophore for engaging with diverse biological targets. This guide is crafted for the discerning researcher, offering a Senior Application Scientist's perspective on the synthesis, characterization, and therapeutic potential of this versatile class of compounds. We will move beyond mere recitation of facts to explore the causal logic behind experimental design and the mechanistic underpinnings of biological activity.

The Synthetic Foundation: A Robust and Versatile Approach

The prevailing synthetic route to **1-benzoyl-2-thiobiuret** and its N-substituted derivatives is a testament to elegant efficiency. It is typically a one-pot reaction that proceeds through an acyl isothiocyanate intermediate. This strategy is favored in both academic and industrial settings due to its operational simplicity, use of readily available starting materials, and amenability to parallel synthesis for the rapid generation of chemical libraries.

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The Core Reaction: In Situ Generation and Nucleophilic Addition

The key to this synthesis is the in situ formation of benzoyl isothiocyanate. This highly reactive intermediate is generated by the reaction of benzoyl chloride with a thiocyanate salt, most commonly potassium or ammonium thiocyanate, in an anhydrous polar aprotic solvent like acetone.[1][2][3][4] The choice of acetone is strategic; it readily dissolves the thiocyanate salt and the benzoyl chloride, facilitating a homogenous reaction environment, and its boiling point is suitable for gentle refluxing if required.[1]

Once formed, the benzoyl isothiocyanate is not isolated. Instead, a nucleophile—urea for the parent **1-benzoyl-2-thiobiuret** or a primary/secondary amine for N'-substituted analogs—is added directly to the reaction mixture.[1][2] The nucleophilic nitrogen of the amine or urea attacks the electrophilic carbon of the isothiocyanate, leading to the formation of the thiobiuret linkage.

Diagram: General Synthetic Pathway for **1-Benzoyl-2-thiobiuret** Derivatives

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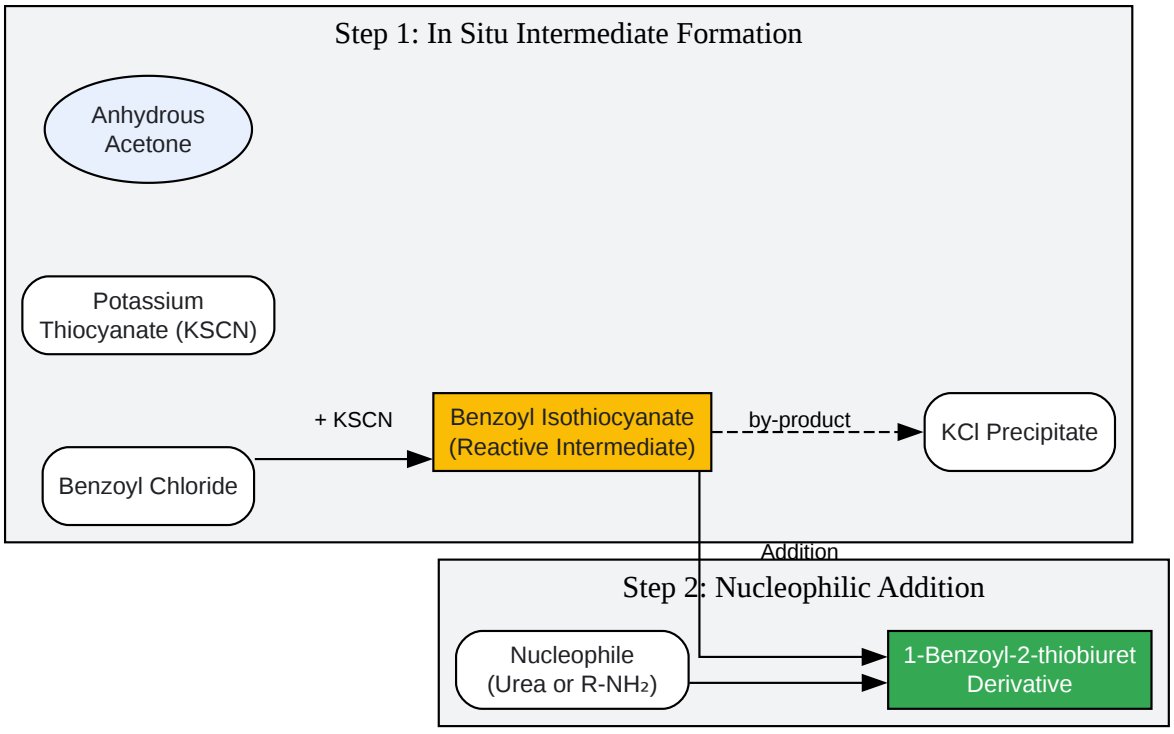

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Caption: A robust two-step, one-pot synthesis workflow.

Self-Validating Experimental Protocol

This protocol is designed to be self-validating, incorporating purification and characterization steps to ensure the identity and purity of the final compound.

Methodology: Synthesis of **1-Benzoyl-2-thiobiuret**[2][3]

- Reagent Preparation: To a warm solution of potassium thiocyanate (0.49 mol) in 400 mL of anhydrous acetone, add benzoyl chloride (0.41 mol) dropwise with stirring. The immediate formation of a milky white precipitate (potassium chloride) is indicative of the reaction's progress.[2]

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- Intermediate Formation: Stir the mixture at 50°C for approximately 3.5 hours to ensure complete formation of the benzoyl isothiocyanate intermediate.[2] Allow the mixture to cool to room temperature.
- Purification (Step 1 - Filtration): Filter the reaction mixture via suction filtration to remove the precipitated potassium chloride. The resulting amber filtrate contains the benzoyl isothiocyanate intermediate.
- Nucleophilic Addition: To the filtrate, add urea (0.40 mol) and heat the solution to 55°C for 5 hours.[2]
- Crystallization: Cool the resulting solution to room temperature and then place it in an ice bath for several hours to induce crystallization. Scratching the walls of the flask can facilitate this process.[2]
- Purification (Step 2 - Isolation): Collect the bright yellow solid product by suction filtration, washing with cold water and a minimal amount of cold ethanol to remove any unreacted starting materials or soluble impurities.[2]
- Purification (Step 3 - Recrystallization): Recrystallize the crude product from a suitable solvent system, such as an acetonitrile-methanol mixture, to obtain yellow crystals of high purity.[2]
- Characterization and Validation: Confirm the structure and purity of the final compound using:
  - ^{1}H and ^{13}C NMR: To verify the chemical structure and proton/carbon environments.[2][5]
  - FTIR Spectroscopy: To identify characteristic C=O, C=S, and N-H stretching frequencies.[4][5]
  - Mass Spectrometry: To confirm the molecular weight.[5]
  - Melting Point Analysis: To assess purity.[2]

The Molecular Architecture: Structural Insights

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X-ray crystallography studies reveal that the **1-benzoyl-2-thiobiuret** molecule is nearly coplanar.[2][6][7] This planarity is stabilized by intramolecular hydrogen bonds, for instance, between an N-H proton and a carbonyl oxygen.[2][6] In the solid state, molecules are further organized into extended networks by intermolecular N-H···O and N-H···S hydrogen bonds, forming sheets or tapes.[2][3][6] This intricate network of non-covalent interactions is crucial for understanding how these molecules might arrange themselves within a protein's binding pocket.

A Spectrum of Biological Activity

The true value of the **1-benzoyl-2-thiobiuret** scaffold lies in its diverse biological activities, positioning it as a promising starting point for developing therapeutics for various diseases.

Anticancer Potential

Derivatives of this scaffold have demonstrated significant cytotoxic activity against a range of human cancer cell lines. This is a focal point of current research, with promising results in breast and cervical cancer models.[5][8]

- Mechanism of Action: While not fully elucidated for all derivatives, proposed mechanisms include the inhibition of critical cell signaling pathways. For example, N-(4-t-butylbenzoyl)-N'-phenylthiourea has been investigated as an inhibitor of the Epidermal Growth Factor Receptor (EGFR), a key target in many cancers.[8] The ability of these compounds to induce apoptosis and cause cell cycle arrest is a common theme in their anticancer profile.

- Quantitative Data: The potency of these compounds is often expressed by their half-maximal inhibitory concentration (IC_{50}).

Table 1: Cytotoxic Activity (IC_{50}) of Selected Benzoylthiourea Derivatives

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Compound	Cancer Cell Line	IC_{50} (μM)	Selectivity Index (SI)	Reference
N-(2,4-dichloro)benzoyl-N'-phenylthiourea	MCF-7 (Breast)	310	>3.22	[5]
N-(2,4-dichloro)benzoyl-N'-phenylthiourea	T47D (Breast)	940	>1.06	[5]
N-(4-t-butylbenzoyl)-N'-phenylthiourea	MCF-7 (Breast)	16.63	19.33	[8]
N-(4-t-butylbenzoyl)-N'-phenylthiourea	T47D (Breast)	18.06	17.80	[8]
N-(4-t-butylbenzoyl)-N'-phenylthiourea	HeLa (Cervical)	20.31	15.83	[8]
Selectivity Index (SI) is the ratio of IC_{50} in normal cells (Vero) to IC_{50} in cancer cells. A higher SI indicates greater selectivity for cancer cells.				

Antimicrobial Activity

The thioamide moiety is a well-known pharmacophore in antimicrobial agents. Benzoylthiourea derivatives have been successfully screened for activity against both bacteria and fungi.

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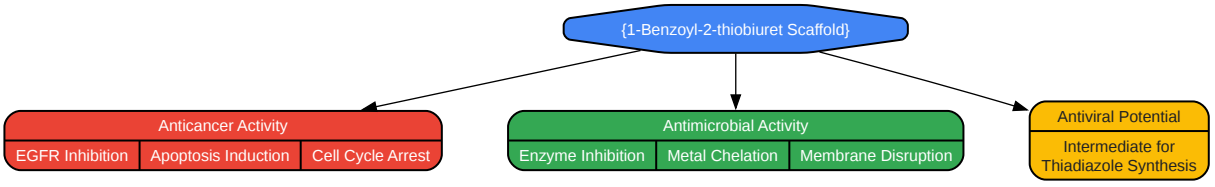
- Antibacterial Action: Studies have shown that certain derivatives exhibit potent activity against Gram-positive bacteria, such as Staphylococcus aureus[9][10], and Gram-negative bacteria.[11] The mechanism is thought to involve disruption of essential enzymatic processes or chelation of metal ions vital for bacterial survival.

- Antifungal Properties: Antifungal activity has also been reported, though this area is less explored than their antibacterial potential.[9]

Diagram: The Multifaceted Biological Effects of **1-Benzoyl-2-thiobiuret**



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Caption: A hub of therapeutic potential stemming from a single core scaffold.

Antiviral and Other Activities

1-Benzoyl-2-thiobiuret serves as a key intermediate for the synthesis of 5-amino-2H-1,2,4-thiadiazolin-3-one derivatives.[2] These heterocyclic compounds are analogs of cytosine and have been investigated for cytostatic and antiviral activities, highlighting an indirect but important role for the parent thiobiuret in antiviral research.[2] Additionally, some benzoylthiourea derivatives have been explored as insect growth regulators, acting as chitin synthesis inhibitors.[1][12]

Structure-Activity Relationship (SAR) and Future Directions

The synthetic tractability of the **1-benzoyl-2-thiobiuret** scaffold makes it ideal for SAR studies, which are crucial for optimizing lead compounds.[13][14][15]

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- Key Modification Points:
  - Benzoyl Ring (A-Ring): Substitution on this ring with electron-withdrawing or electron-donating groups can significantly modulate lipophilicity and electronic properties, affecting target binding and cell permeability. Halogenation, as seen with the potent dichlorobenzoyl derivative, often enhances activity.[5]
  - N'-Substituent (R-Group): The nature of the substituent on the terminal nitrogen dictates steric bulk and hydrogen bonding capacity. Aryl groups are common and their substitution patterns also offer a rich field for optimization.[8]

The path forward for this class of compounds is clear. Future research must focus on elucidating precise molecular targets through chemoproteomics and other target identification platforms. This will enable a shift from broad cytotoxic screening to rational, target-based drug design. Furthermore, optimizing pharmacokinetic properties (ADME) will be essential for translating the potent in vitro activities observed into in vivo efficacy. The **1-benzoyl-2-thiobiuret** core remains a fertile ground for the discovery of next-generation therapeutics.

References

- Kang, S. K. (2013). 1-Benzoyl-4-thiobiuret. Acta Crystallographica Section E: Structure Reports Online, E69, o1327. [Link]
- El-Sayed, W. A., et al. (n.d.). Synthesis of some Benzoylthiourea and Benzoylurea Derivatives as Insect Growth Regulators and Study of their Toxicity Impacts on Spodoptera littorals (Bosid.). Egyptian Journal of Chemistry. [Link]
- Kang, S. K., Cho, N. S., & Jeon, M. K. (2012). **1-Benzoyl-2-thiobiuret**. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 2), o395. [Link]
- National Center for Biotechnology Information. (n.d.). Benzoylthiourea. PubChem Compound Database. [Link]
- Mohamad Halim, N. I., et al. (n.d.). Synthesis, Characterization and Antibacterial Studies of Benzoylthiourea Derivatives. Malaysian Journal of Analytical Sciences. [Link]

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- Kang, S. K. (2013). 1-Benzoyl-4-thiobiuret. Acta Crystallographica Section E: Structure Reports Online, 69(Pt 9), o1327. [Link]
- Gunasekaran, S., et al. (2011). 1-Benzoyl-3,3-bis(2-methylpropyl)thiourea. Acta Crystallographica Section E: Structure Reports Online, 67(Pt 3), o602. [Link]
- Kang, S. K., et al. (2012). 1-Benzoyl-2-thio-biuret. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 2), o395. [Link]
- Kesuma, D., et al. (2022). Synthesis and cytotoxic activity of N-(2,4-dichloro)benzoyl-N'-phenylthiourea against human breast cancer cell line. Thai Journal of Pharmaceutical Sciences, 46(2), 174-176. [Link]
- Arslan, H., et al. (2009). Synthesis, characterization, and antimicrobial activity of new benzoylthiourea ligands. Journal of the Serbian Chemical Society. [Link]
- Kesuma, D., et al. (2023). Anticancer activity of N-(4-t-butylbenzoyl)-N'-phenylthiourea: Molecular docking, synthesis, and cytotoxic activity in breast and cervical cancer cells. Journal of Pharmacy & Pharmacognosy Research, 11(2), 208-215. [Link]
- Saeed, A., et al. (2010). Synthesis and antibacterial activity of some new 1-aroyl-3-(substituted-2-benzothiazolyl)thioureas. Medicinal Chemistry Research, 19(6), 573-586. [Link]
- Vasileva, D., et al. (2022). The structure–activity relationship and computational studies of 1,3-thiazole derivatives as cholinesterase inhibitors with anti-inflammatory activity. Comptes Rendus. Chimie, 25, 267-279. [Link]
- Kesuma, D., et al. (2022). Synthesis and cytotoxic activity of N-(2,4-dichloro)benzoyl-N'-phenylthiourea against human breast cancer cell line. Thai Journal of Pharmaceutical Sciences. [Link]
- Chokpaisarn, J., et al. (2024). Bee Product-Based Antimicrobial Film-Forming Gels Targeting Staphylococcus aureus, Staphylococcus epidermidis, and Cutibacterium acnes for Anti-Acne Applications. Gels, 10(1), 58. [Link]

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- El-Sayed, W. A. (2014). Preparation and biological activity evaluation of some benzoylthiourea and benzoylurea compounds. Journal of the Association of Arab Universities for Basic and Applied Sciences, 16(1), 39-43. [Link]
- Chen, Y-L., et al. (2022). Synthetic strategy and structure–activity relationship (SAR) studies of 3-(5′-hydroxymethyl-2′-furyl)-1-benzyl indazole (YC-1, Lificiguat): a review. RSC Advances, 12(1), 251-264. [Link]
- El-Sayed, M. A. A., et al. (2022). Design and synthesis of some new benzoylthioureido phenyl derivatives targeting carbonic anhydrase enzymes. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 1085-1097. [Link]
- Sun, T., et al. (2020). Comprehensive structure–activity relationship (SAR) investigation of C-aryl glycoside derivatives for the development of SGLT1/SGLT2 dual inhibitors. New Journal of Chemistry, 44(30), 13031-13045. [Link]
- Chen, Y. L., et al. (2022). Synthetic strategy and structure-activity relationship (SAR) studies of 3-(5'-hydroxymethyl-2'-furyl)-1-benzyl indazole (YC-1, Lificiguat): a review. RSC Advances, 12(1), 251-264. [Link]

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Sources

- 1. curresweb.com [curresweb.com]
- 2. 1-Benzoyl-2-thiobiuret - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1-Benzoyl-4-thiobiuret - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 1-Benzoyl-3,3-bis(2-methylpropyl)thiourea - PMC [pmc.ncbi.nlm.nih.gov]
- 5. repository.ubaya.ac.id [repository.ubaya.ac.id]
- 6. researchgate.net [researchgate.net]
- 7. 1-Benzoyl-2-thio-biuret - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 8. jppres.com [jppres.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. The structure–activity relationship and computational studies of 1,3-thiazole derivatives as cholinesterase inhibitors with anti-inflammatory activity [comptes-rendus.academie-sciences.fr]
- 14. Comprehensive structure–activity relationship (SAR) investigation of C-aryl glycoside derivatives for the development of SGLT1/SGLT2 dual inhibitors - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 15. Synthetic strategy and structure–activity relationship (SAR) studies of 3-(5′-hydroxymethyl-2′-furyl)-1-benzyl indazole (YC-1, Lificiguat): a review - PMC [pmc.ncbi.nlm.nih.gov]

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